

Assessing Synergistic Effects of Caffeoylquinic Acids and Related Phenolic Compounds

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Compound of Interest

Compound Name: 1,3-Dicaffeoylquinic acid

Cat. No.: B1215456

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For the attention of: Researchers, scientists, and drug development professionals.

This guide provides a comparative assessment of the synergistic effects of caffeoylquinic acids and related phenolic compounds with other therapeutic agents. Due to a lack of available experimental data on the specific synergistic interactions of **1,3-dicaffeoylquinic acid** with other named compounds, this document leverages data from a closely related and structurally similar compound, caffeic acid, to illustrate the potential for synergistic activity. The findings from a study on the combination of caffeic acid and the chemotherapeutic drug paclitaxel are presented as a case study.

Synergistic Potential of Caffeic Acid with Paclitaxel in Non-Small-Cell Lung Cancer

Caffeic acid (CA), a phenolic compound and a building block of dicaffeoylquinic acids, has been shown to exhibit synergistic anticancer effects when combined with paclitaxel (PTX) in non-small-cell lung cancer (NSCLC) H1299 cells. This combination has been demonstrated to enhance the inhibition of cancer cell proliferation and induce apoptosis more effectively than either compound administered alone.

Quantitative Data Summary

The following table summarizes the quantitative data on the synergistic effects of caffeic acid and paclitaxel on H1299 cancer cells.

Combined Compounds	Experimental Model	Concentration	Observed Synergistic Effect	Reference
Caffeic Acid + Paclitaxel	Human NSCLC cell line (H1299)	CA: 20 μ M, PTX: 5 nM	Significant decrease in cell proliferation compared to individual treatments.	[1]
Caffeic Acid + Paclitaxel	H1299 xenografts in nude mice	CA: 10 mg/kg, PTX: 10 mg/kg	More effective suppression of tumor growth compared to individual treatments.	[1]

Experimental Protocols

In Vitro Cell Proliferation Assay:[1]

- Cell Line: Human non-small-cell lung cancer H1299 cells.
- Treatment: Cells were treated with caffeic acid (20 μ M), paclitaxel (5 nM), or a combination of both for 48 hours.
- Method: Cell viability was assessed using the 3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide (MTT) assay. This colorimetric assay measures the metabolic activity of cells, which is an indicator of cell viability.
- Analysis: The absorbance was measured at 570 nm using a microplate reader. The combination index (CI) was calculated to determine the nature of the interaction (synergism, addition, or antagonism).

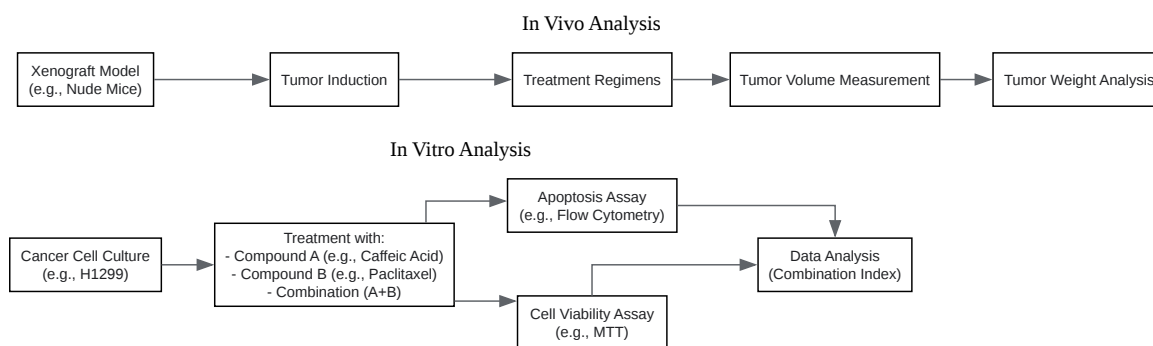
In Vivo Xenograft Model:[1]

- **Animal Model:** Male nude mice (BALB/cAnN.Cg-Foxn1nu/CrlNarl) were subcutaneously injected with H1299 cells.
- **Treatment:** Once tumors reached a volume of 100-150 mm³, mice were randomly assigned to four groups: control (vehicle), caffeic acid alone (10 mg/kg/day, i.p.), paclitaxel alone (10 mg/kg/day, i.p.), and the combination of caffeic acid and paclitaxel.
- **Method:** Tumor volume was measured every two days using calipers. After 21 days, the mice were euthanized, and the tumors were excised and weighed.
- **Analysis:** Tumor growth inhibition was calculated and statistically analyzed to compare the efficacy of the different treatment regimens.

Visualizations

Experimental Workflow for Assessing Synergy

The following diagram illustrates the general workflow for evaluating the synergistic effects of two compounds in a cancer cell line.

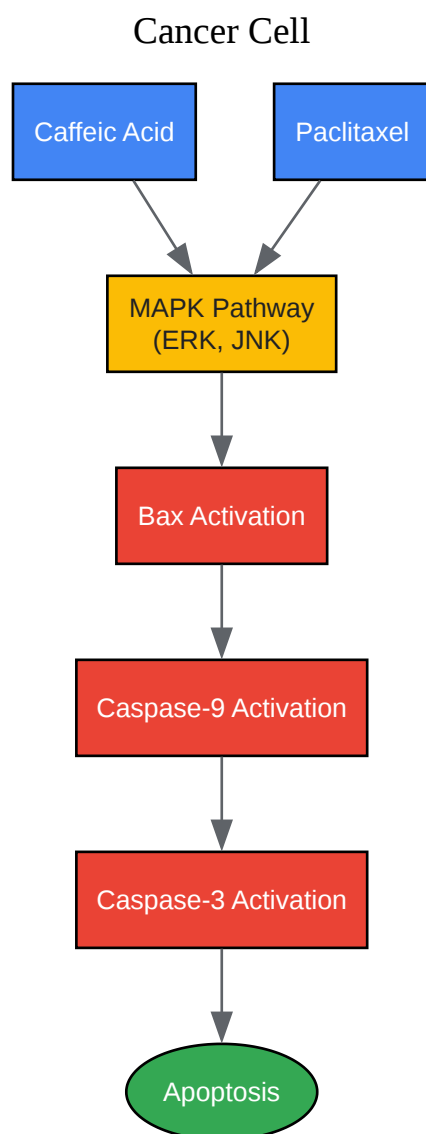


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Caption: Workflow for in vitro and in vivo assessment of synergistic anticancer effects.

Proposed Signaling Pathway for Caffeic Acid and Paclitaxel Synergy

The synergistic effect of caffeic acid and paclitaxel in H1299 cells is proposed to be mediated through the induction of apoptosis via the activation of the MAPK signaling pathway.



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Caption: Proposed signaling pathway for the synergistic pro-apoptotic effect of Caffeic Acid and Paclitaxel.

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References

- 1. Synergistic Anticancer Activity of Combined Use of Caffeic Acid with Paclitaxel Enhances Apoptosis of Non-Small-Cell Lung Cancer H1299 Cells in Vivo and in Vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
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